

# Personal Protective Equipment (PPE) for Handling Acetone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: acetan

Cat. No.: B1166258

[Get Quote](#)

When handling acetone, a highly flammable solvent with the potential for eye and skin irritation, a specific set of personal protective equipment is mandatory to ensure personal safety.

## Recommended PPE for Acetone

The following table summarizes the minimum required PPE for the safe handling of acetone in a laboratory setting.

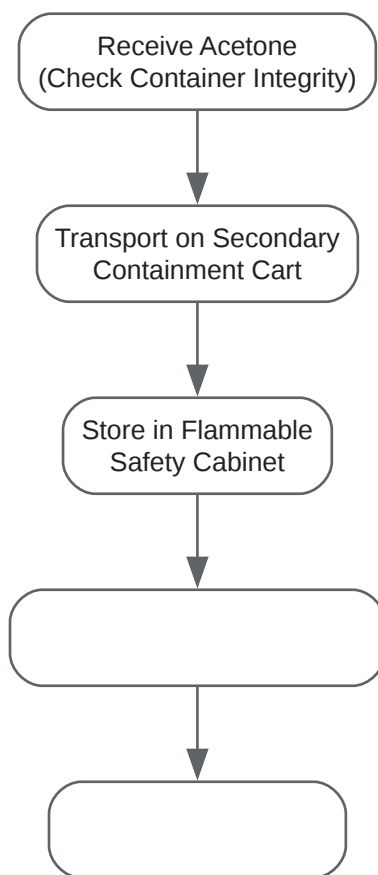
PPE Category	Specification and Use
Eye and Face Protection	Chemical splash goggles are required at all times to protect against splashes. A face shield should be worn over goggles when handling large quantities (>1 liter).
Hand Protection	Use gloves made of butyl rubber or modern laminate materials (e.g., Silver Shield/4H®). Nitrile gloves offer only short-term splash protection and should be replaced immediately upon contact.
Body Protection	A flame-resistant lab coat must be worn and fully buttoned. For larger quantities, a chemically resistant apron over the lab coat is recommended.
Respiratory Protection	All handling of acetone should occur inside a certified chemical fume hood to minimize inhalation of vapors. If a fume hood is not available or for large-scale work, a respirator with an organic vapor cartridge may be required, subject to a formal risk assessment.

## Operational and Disposal Plans

Safe operational procedures and proper disposal are critical for minimizing risks associated with acetone.

## Safe Handling and Storage Workflow

The following diagram outlines the standard workflow for safely handling acetone from receipt to temporary storage.



[Click to download full resolution via product page](#)

Caption: Standard workflow for receiving and handling acetone.

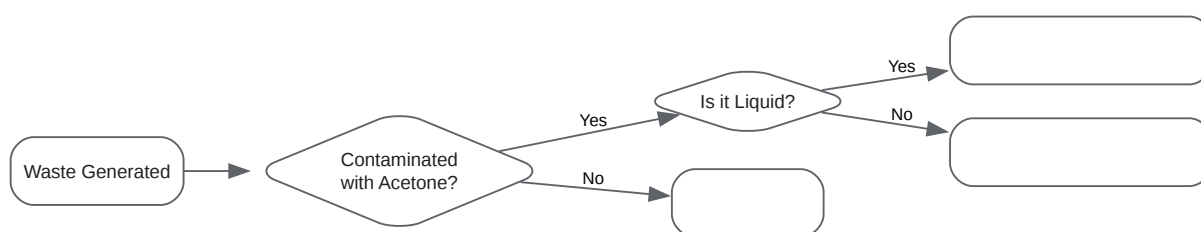
## Chemical Waste Disposal Plan

Acetone and any materials contaminated with it must be treated as hazardous waste. The disposal process follows a strict protocol to ensure environmental safety and regulatory compliance.

- Segregation: Do not mix acetone waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health & Safety (EHS) office.
- Containerization: Collect liquid acetone waste in a dedicated, properly sealed, and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name ("Acetone"), and the associated hazards (e.g., "Flammable").

- **Storage:** Store the sealed waste container in a designated satellite accumulation area until it is collected by EHS personnel.
- **Disposal of Contaminated Solids:** All solid materials (e.g., gloves, absorbent pads, paper towels) contaminated with acetone must be collected in a separate, sealed, and clearly labeled hazardous waste bag or container for disposal.

The logical relationship for the chemical waste disposal decision process is outlined below.



[Click to download full resolution via product page](#)

Caption: Decision pathway for segregating acetone-contaminated waste.

- To cite this document: BenchChem. [Personal Protective Equipment (PPE) for Handling Acetone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1166258#personal-protective-equipment-for-handling-acetan\]](https://www.benchchem.com/product/b1166258#personal-protective-equipment-for-handling-acetan)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)